

3-Hydroxy Ketoprofen CAS number and chemical properties

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Compound of Interest

Compound Name: 3-Hydroxy Ketoprofen

Cat. No.: B15294775

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An In-Depth Technical Guide to 3-Hydroxy Ketoprofen

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Hydroxy Ketoprofen**, a primary metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), Ketoprofen. This document collates available information on its chemical properties, synthesis, and analytical methods, primarily drawing comparisons with its parent compound due to the limited availability of specific data for the metabolite. The guide also explores the pharmacological context of **3-Hydroxy Ketoprofen** by detailing the established signaling pathways of Ketoprofen, which are fundamental to understanding its biological activity and that of its metabolites. All quantitative data is presented in structured tables for ease of reference, and key experimental workflows and signaling pathways are visualized using diagrams. This guide aims to be a valuable resource for professionals in research and drug development by consolidating current knowledge and highlighting areas for future investigation.

Introduction

Ketoprofen is a well-established NSAID belonging to the propionic acid class, known for its analgesic, anti-inflammatory, and antipyretic properties. Its therapeutic effects are primarily

mediated through the inhibition of cyclooxygenase (COX) enzymes. The metabolism of Ketoprofen in the body leads to the formation of several metabolites, with **3-Hydroxy Ketoprofen** being a significant product of the hydroxylation of the benzoyl ring. Understanding the chemical and pharmacological properties of this metabolite is crucial for a complete comprehension of Ketoprofen's overall activity, metabolic fate, and potential for drug interactions. This guide focuses on **3-Hydroxy Ketoprofen**, providing its known characteristics and placing them in the context of its parent compound.

Chemical Properties

Detailed experimental data for the chemical properties of **3-Hydroxy Ketoprofen** are not extensively available in the public domain. The information that has been identified is presented below, alongside the well-documented properties of Ketoprofen for comparative purposes.

General Properties

Property	3-Hydroxy Ketoprofen	Ketoprofen
CAS Number	144977-90-2[1]	22071-15-4[2][3][4]
Molecular Formula	C16H14O4[1]	C16H14O3[2][4]
Molecular Weight	270.28 g/mol [1]	254.28 g/mol [2][4]
Appearance	Neat[1]	White crystalline powder[3][4]

Physicochemical Properties

Experimental values for the melting point, boiling point, solubility, and pKa of **3-Hydroxy Ketoprofen** are not readily available. The following table provides the known values for Ketoprofen. The addition of a hydroxyl group in **3-Hydroxy Ketoprofen** is expected to increase its polarity, which would likely lead to a higher melting point, boiling point, and aqueous solubility, and a slightly altered pKa compared to Ketoprofen.

Property	Ketoprofen
Melting Point	94 °C[2]
Boiling Point	357.5 °C (rough estimate)[3]
Water Solubility	51 mg/L (at 22 °C)[2]
pKa (acidic)	3.98[2]

Experimental Protocols

Specific experimental protocols for the synthesis and analysis of **3-Hydroxy Ketoprofen** are not detailed in the available literature. However, methods used for Ketoprofen and its derivatives can be adapted for this metabolite.

Synthesis of Ketoprofen Derivatives: A Representative Protocol

The synthesis of ketoprofen derivatives often involves the modification of its carboxylic acid group. The following is a general procedure for the synthesis of a ketoprofen amide derivative, which can be conceptually applied to reactions involving **3-Hydroxy Ketoprofen**, with appropriate adjustments for the additional hydroxyl group.

Synthesis of 2-(3-benzoylphenyl)propanoyl chloride[5]

- Dissolve Ketoprofen (1 mmol, 0.254 g) in toluene (30 mL).
- Add an excess of thionyl chloride (1.2 mmol, 0.087 mL) to the solution.
- Stir the reaction mixture under reflux for two hours.
- Remove the excess thionyl chloride and toluene under reduced pressure to yield 2-(3-benzoylphenyl)propanoyl chloride.

This acyl chloride can then be reacted with various amines to form the corresponding amides. For **3-Hydroxy Ketoprofen**, the phenolic hydroxyl group would likely require a protecting group during this type of synthesis to prevent unwanted side reactions.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

HPLC is a common technique for the analysis of Ketoprofen and its metabolites in biological matrices. The following method for Ketoprofen in human plasma can serve as a starting point for developing an analytical method for **3-Hydroxy Ketoprofen**.

Fast HPLC Method for Ketoprofen Determination in Human Plasma^[6]

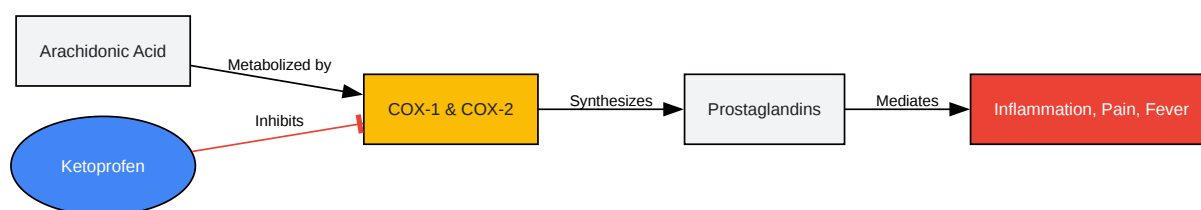
- Chromatographic Separation:
 - Column: Onyx monolithic C18 (100 x 4.6 mm).
 - Mobile Phase: Isocratic mixture of acetonitrile and 0.01 M potassium dihydrogen phosphate (KH₂PO₄) (40:60, v/v), adjusted to pH 3.5.
 - Flow Rate: 5 mL/min.
 - Detection: Diode-array detector (DAD) at a wavelength of 254 nm.
- Internal Standard: Flubiprofen.
- Quantification: Based on the ratio of the peak area of the analyte to the internal standard.
- Performance:
 - Lower Limit of Quantification (LLOQ): 10 ng/mL.
 - Linearity: Over a concentration range of 1-500 ng/mL.

To adapt this method for **3-Hydroxy Ketoprofen**, optimization of the mobile phase composition and gradient may be necessary to achieve adequate separation from Ketoprofen and other potential metabolites. The increased polarity of **3-Hydroxy Ketoprofen** might result in a shorter retention time on a C18 column under these conditions.

Signaling Pathways and Mechanism of Action

The primary mechanism of action of Ketoprofen is the inhibition of cyclooxygenase (COX) enzymes, which are key in the synthesis of prostaglandins, important mediators of inflammation, pain, and fever[7]. As a metabolite, **3-Hydroxy Ketoprofen**'s pharmacological activity is likely related to that of its parent compound, though its specific affinity for COX-1 and COX-2 and its overall anti-inflammatory potency have not been extensively characterized.

The signaling pathway for Ketoprofen's anti-inflammatory action is well-understood and is depicted in the diagram below.



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Caption: Ketoprofen's mechanism of action.

Conclusion

3-Hydroxy Ketoprofen is a key metabolite in the biotransformation of Ketoprofen. While its fundamental chemical identity has been established with a specific CAS number, molecular formula, and weight, a significant gap exists in the publicly available, experimentally determined physicochemical data. The synthesis and analytical protocols for Ketoprofen provide a solid foundation for developing methods specific to its 3-hydroxy derivative. The pharmacological activity of **3-Hydroxy Ketoprofen** is presumed to be linked to the COX-inhibition pathway of its parent compound, but further research is needed to elucidate its specific contributions to the overall therapeutic and toxicological profile of Ketoprofen. This guide serves as a consolidated resource of current knowledge and a call for further investigation into the properties and activities of this important metabolite.

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